

# A Deep Dive into the HIV-1 Capsid: Structure, Function, and Experimental Analysis

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## Compound of Interest

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## Executive Summary

The HIV-1 capsid is a conical protein shell that is fundamental to the viral life cycle. Far from being a passive container for the viral genome, the capsid is a dynamic structure that orchestrates multiple critical events, including reverse transcription, trafficking to the nucleus, and nuclear import. Its essential and multifaceted roles make it a prime target for novel antiretroviral therapies. This technical guide provides a comprehensive overview of the foundational research on the HIV-1 capsid, detailing its structure, function, and the key experimental methodologies used to elucidate its properties. Quantitative data are presented in tabular format for clarity, and complex biological pathways and experimental workflows are visualized using Graphviz diagrams.

## The Architecture of the HIV-1 Capsid

The mature HIV-1 capsid is a fullerene cone, a unique structure in biology, composed of the viral capsid protein (CA or p24). This intricate assembly is formed from approximately 250 hexamers and precisely 12 pentamers of the CA protein, creating a lattice that encloses the viral RNA genome and essential enzymes like reverse transcriptase and integrase.[1][2] The CA protein itself has two folded domains, the N-terminal domain (NTD) and the C-terminal domain (CTD), connected by a flexible linker.[3] The precise arrangement and interactions between these domains and subunits are critical for the capsid's stability and function.[3]

**Table 1: Quantitative Properties of the HIV-1 Capsid**

Property	Value
Constituent Protein	Capsid (CA/p24)
Number of CA Monomers	~1,200 - 1,500[3][4]
Number of Hexamers	~250[1][5]
Number of Pentamers	12[1][5]
Dimensions	~100-120 nm (length), ~60 nm (wide end), ~20 nm (narrow end)[6]
Total Mass	~64 million atoms (including solvent)[7]

## The Central Role of the Capsid in the HIV-1 Life Cycle

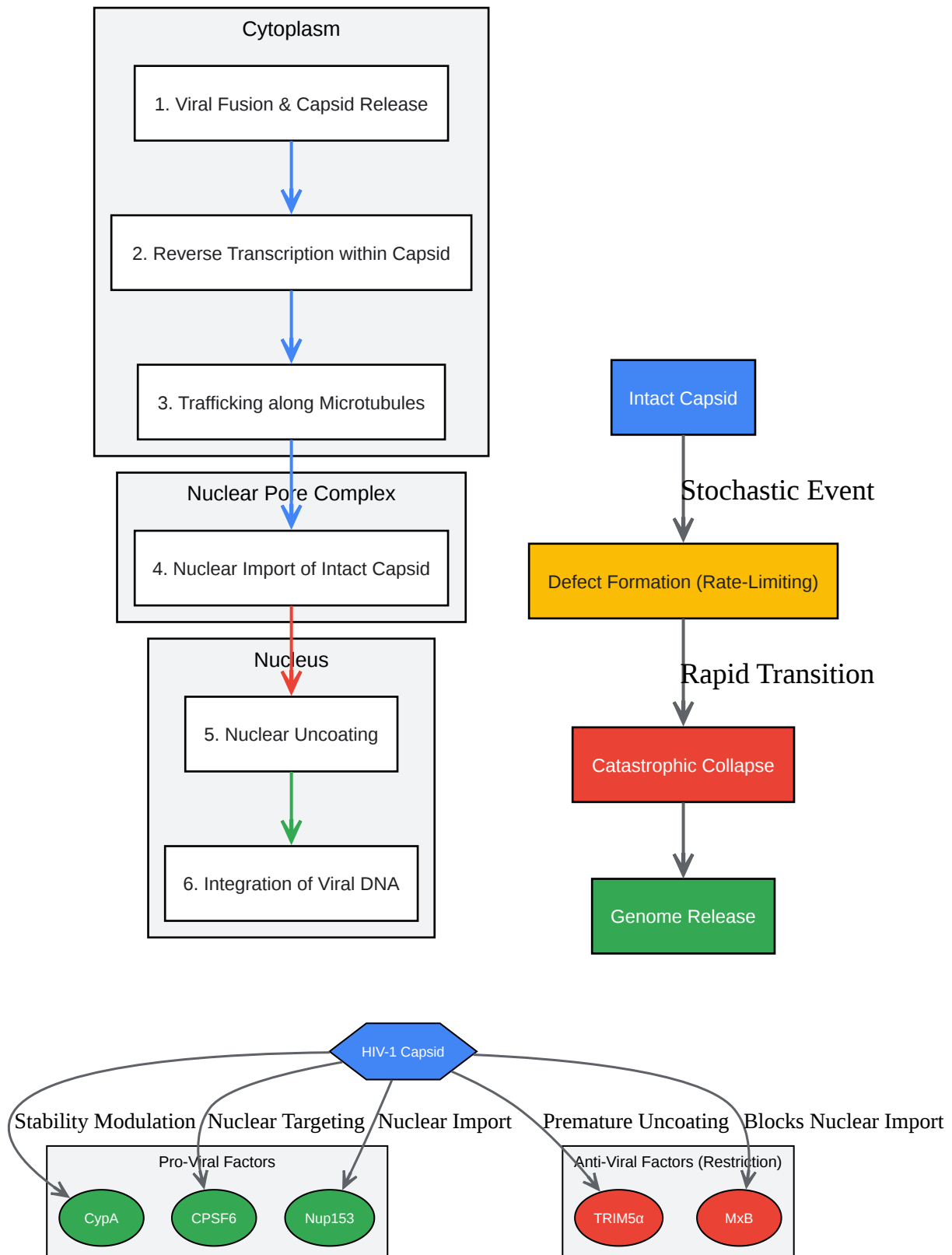
The capsid is a key player throughout the early stages of HIV-1 infection, from the moment it enters the cytoplasm until the viral DNA is integrated into the host genome.

### Post-Entry Events and Reverse Transcription

Upon fusion of the viral and cellular membranes, the capsid is released into the cytoplasm.[3] It acts as a protective vessel, shielding the viral genome from host cell restriction factors and innate immune sensors.[1][8] The capsid also provides a confined environment that is thought to be optimal for the process of reverse transcription, where the viral RNA is converted into DNA.[1][9]

### Trafficking and Nuclear Import

The capsid then hijacks the host cell's cytoskeleton, particularly microtubules, to travel towards the nucleus.[10] While it was once believed that the capsid disassembles in the cytoplasm, there is now substantial evidence that the intact or nearly intact capsid can pass through the nuclear pore complex (NPC).[8][9] This remarkable feat is mediated by interactions between the capsid surface and specific nucleoporins, such as Nup153, and host factors like CPSF6.[5][10]





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